

4-Hydroxymelatonin-d4 Metabolic Pathway Analysis: A Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxymelatonin-d4

Cat. No.: B15558925

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Abstract

This technical guide provides a comprehensive analysis of the metabolic pathway of **4-Hydroxymelatonin-d4**, a deuterated isotopologue of a minor but significant metabolite of melatonin. Melatonin, a neurohormone primarily known for regulating circadian rhythms, undergoes extensive metabolism, mainly in the liver. While the 6-hydroxylation pathway is predominant, other pathways, including hydroxylation at the C4-position of the indole ring, contribute to its biotransformation. Understanding the metabolic fate of 4-hydroxymelatonin is crucial for a complete pharmacokinetic and toxicological profile of melatonin. The use of stable isotope-labeled compounds like **4-Hydroxymelatonin-d4** is instrumental in metabolic studies, allowing for precise quantification and pathway elucidation without the concerns of radiolabeling. This document details the enzymatic processes involved in the formation and subsequent conjugation of 4-hydroxymelatonin, presents available quantitative data, outlines detailed experimental protocols for its analysis, and provides visual representations of the key pathways and workflows.

Introduction to Melatonin Metabolism

Melatonin (N-acetyl-5-methoxytryptamine) is primarily metabolized by hepatic cytochrome P450 (CYP) enzymes. The major metabolic pathway involves hydroxylation at the 6-position to form 6-hydroxymelatonin, a reaction predominantly catalyzed by CYP1A2, with minor contributions from CYP1A1 and CYP1B1.[1][2][3] Another significant pathway is O-demethylation to N-acetylserotonin, mediated by CYP2C19 and to a lesser extent, CYP1A2.[3]

Beyond these primary routes, melatonin can be hydroxylated at other positions on the indole ring, including the C2, C3, and C4 positions, although these are generally considered minor pathways in mammals.[4] The resulting 4-hydroxymelatonin is a substrate for further biotransformation, primarily through conjugation reactions that increase its water solubility and facilitate its excretion.

The use of deuterated analogs, such as **4-Hydroxymelatonin-d4**, is a powerful tool in metabolic research. The deuterium label provides a distinct mass signature for detection by mass spectrometry, enabling researchers to differentiate the administered compound and its metabolites from endogenous molecules. This allows for accurate tracing and quantification in complex biological matrices.

Metabolic Pathway of 4-Hydroxymelatonin-d4

The metabolic pathway of **4-Hydroxymelatonin-d4** can be described in two main phases: its formation from deuterated melatonin and its subsequent phase II conjugation.

Phase I Metabolism: Formation of 4-Hydroxymelatonin-d4

The formation of 4-hydroxymelatonin from melatonin is a Phase I hydroxylation reaction. While the specific cytochrome P450 isozymes responsible for this reaction have not been definitively identified in the literature, it is known that various CYPs, including members of the CYP1A and CYP2C families, are capable of hydroxylating the indole ring of melatonin.[3] It is plausible that these or other CYP isozymes are responsible for the generation of 4-hydroxymelatonin.

Phase II Metabolism: Conjugation of 4-Hydroxymelatonin-d4

Following its formation, the hydroxyl group of **4-hydroxymelatonin-d4** serves as a site for Phase II conjugation reactions. These reactions increase the polarity of the molecule, preparing it for elimination. The two primary conjugation pathways for hydroxylated melatonin metabolites are sulfation and glucuronidation.

- **Sulfation:** Evidence strongly suggests that 4-hydroxymelatonin undergoes sulfation. A study on the sulfation of 6-hydroxymelatonin and 4-hydroxymelatonin (a structural analog of 4-hydroxymelatonin) identified the human cytosolic sulfotransferase SULT1A1 as the primary enzyme responsible for their sulfation. This indicates that 4-hydroxymelatonin is also a likely substrate for SULT1A1.
- **Glucuronidation:** While direct experimental evidence for the glucuronidation of 4-hydroxymelatonin is limited, it is a well-established pathway for other hydroxylated melatonin metabolites, such as 6-hydroxymelatonin.^[2] The process involves the transfer of glucuronic acid from UDP-glucuronic acid to the hydroxyl group, catalyzed by UDP-glucuronosyltransferases (UGTs).

The final metabolites, 4-sulfatoxymelatonin-d4 and 4-glucuronidoxymelatonin-d4, are highly water-soluble and are readily excreted in the urine.

Quantitative Data

Quantitative pharmacokinetic data specifically for 4-hydroxymelatonin are scarce in the published literature, reflecting its status as a minor metabolite. However, data from studies on melatonin and its major metabolite, 6-hydroxymelatonin, can provide a general context for its expected behavior.

Table 1: Pharmacokinetic Parameters of Melatonin and 6-Hydroxymelatonin in Animals

Compound	Species	Dose & Route	Tmax (min)	Cmax (ng/mL)	Half-life (min)
Melatonin	Rat	100 µg (i.p.)	~15	~150	22.5
6-Hydroxymelatonin	Rat	100 µg Melatonin (i.p.)	~15	~4.5	19
Melatonin	Dog	2.0 mg (oral)	30	1.8 ± 1.1	48 ± 18
6-Hydroxymelatonin	Dog	2.0 mg Melatonin (oral)	45	1.2 ± 0.6	42 ± 12
6-Sulfatoxymelatonin	Dog	2.0 mg Melatonin (oral)	90	12.5 ± 4.2	78 ± 18

Data compiled from published studies.^{[5][6]} Note that these are not direct measurements for 4-hydroxymelatonin.

Experimental Protocols

The analysis of **4-Hydroxymelatonin-d4** and its metabolites in biological matrices typically involves sophisticated analytical techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a deuterated internal standard is crucial for accurate quantification.

Sample Preparation from Urine for LC-MS/MS Analysis

This protocol is adapted from methods used for the analysis of other melatonin metabolites.^{[1][7]}

- Sample Collection: Collect urine samples and store them at -80°C until analysis.
- Enzymatic Deconjugation:
 - To 1 mL of urine, add 50 µL of an internal standard solution (e.g., 4-Hydroxymelatonin-d7).

- Add 500 μL of 0.2 M sodium acetate buffer (pH 5.0).
- Add 20 μL of β -glucuronidase/arylsulfatase from *Helix pomatia* ($\geq 100,000$ units/mL sulfatase activity, $\geq 5,000$ units/mL β -glucuronidase activity).
- Incubate at 37°C for 2 hours to cleave the sulfate and glucuronide conjugates.
- Solid-Phase Extraction (SPE):
 - Condition an Oasis HLB SPE cartridge (30 mg, 1 mL) with 1 mL of methanol followed by 1 mL of water.
 - Load the deconjugated urine sample onto the cartridge.
 - Wash the cartridge with 1 mL of 5% methanol in water.
 - Elute the analytes with 1 mL of methanol.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C .
 - Reconstitute the residue in 100 μL of the mobile phase for LC-MS/MS analysis.

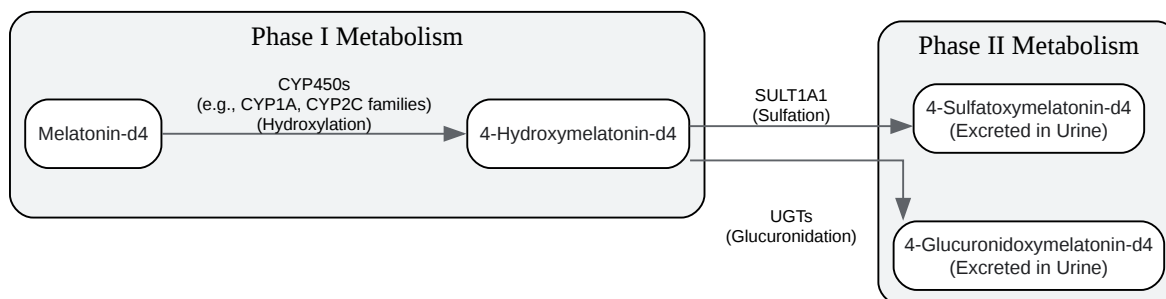
LC-MS/MS Analysis

- Chromatographic Separation:
 - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μm).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A linear gradient from 5% to 95% B over 10 minutes.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 10 μL .

- Mass Spectrometric Detection:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Analysis Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions (Hypothetical):
 - **4-Hydroxymelatonin-d4**: Q1/Q3 transition to be determined by infusion of the standard.
 - 4-Hydroxymelatonin (non-deuterated): Q1/Q3 transition to be determined by infusion of the standard.
 - Internal Standard (e.g., 4-Hydroxymelatonin-d7): Q1/Q3 transition to be determined.

Visualizations

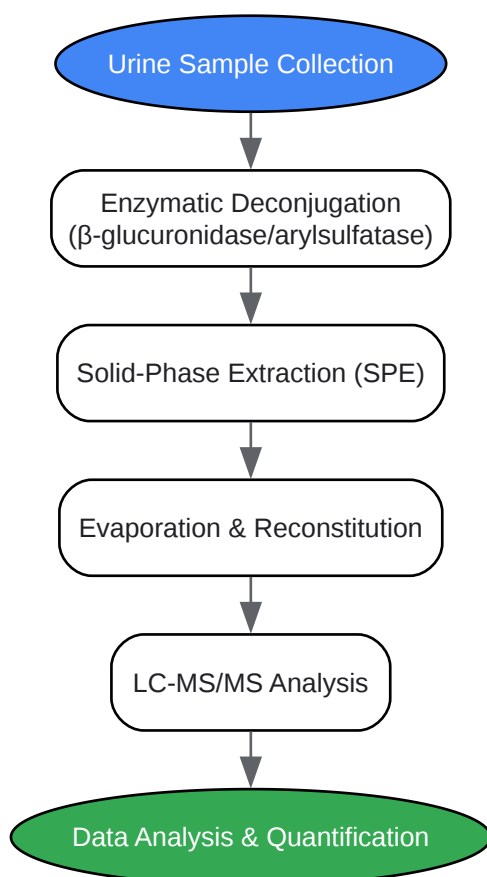
Metabolic Pathway Diagram



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Caption: Metabolic pathway of **4-Hydroxymelatonin-d4**.

Experimental Workflow Diagram



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References

- 1. Simultaneous determination of melatonin and 6-hydroxymelatonin in human overnight urine by LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Melatonin as a medication and supplement - Wikipedia [en.wikipedia.org]
- 3. Metabolism of melatonin by human cytochromes p450 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]

- 5. Plasma 6-hydroxymelatonin, 6-sulfatoxymelatonin and melatonin kinetics after melatonin administration to rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. A novel LC-MS/MS assay for the simultaneous determination of melatonin and its two major metabolites, 6-hydroxymelatonin and 6-sulfatoxymelatonin in dog plasma: Application to a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Development and Validation of an LC-MS/MS-Based Method for Quantifying Urinary Endogenous 6-Hydroxymelatonin - PubMed [pubmed.ncbi.nlm.nih.gov]
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